

Tridodecylamine CAS number and synonyms

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Compound of Interest

Compound Name: Tridodecylamine

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An In-depth Technical Guide to **Tridodecylamine** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **tridodecylamine**, a tertiary amine with significant applications in research and development. The document details its chemical identifiers, physicochemical properties, and key applications, with a focus on methodologies relevant to scientists and professionals in drug development.

Chemical Identifiers and Synonyms

Tridodecylamine is a well-characterized tertiary amine. Its primary identifier is its CAS (Chemical Abstracts Service) number, which is crucial for unambiguous identification in research and procurement.

- CAS Number: 102-87-4[1][2][3][4][5][6][7]
- Molecular Formula: C₃₆H₇₅N[1][4][6]
- IUPAC Name: N,N-didodecyldodecan-1-amine[5]

The compound is also known by several synonyms in commercial and academic literature:

- Trilaurylamine[1][2][4][5][6]
- Hydrogen ionophore I[1][3][4][5]
- 1-Dodecanamine, N,N-didodecyl-[2][5][6]

- Alamine 304[4][5][6]
- Adogen 360[4][5][6]
- Armeen 3-12[4][5][7]
- Tri-n-dodecylamine[5][6]

Physicochemical Properties

A summary of the key quantitative properties of **tridodecylamine** is presented in the table below. These parameters are essential for designing experimental conditions, particularly in extraction and formulation studies.

Property	Value	Reference(s)
Molecular Weight	521.99 g/mol	[1][3][4]
Physical Form	Liquid	[3][4][5]
Color	Clear, slightly yellow	[4]
Melting Point	15.7 °C - 16 °C	[4][7]
Boiling Point	220-228 °C at 0.03 mmHg	[3][4]
Density	0.823 g/mL at 25 °C	[3][8]
Refractive Index (n _{20/D})	1.4578	[3][4][8]
Flash Point	>190 °C (>374 °F)	[4]
Water Solubility	Not miscible or difficult to mix with water	[4]
Vapor Density	>1 (vs air)	[3][4]

Applications in Research and Development

Tridodecylamine's lipophilic nature and its basic nitrogen center make it a versatile molecule in various scientific applications.

- **Solvent Extraction:** It is widely used as an extractant for separating and purifying organic acids (e.g., citric acid, succinic acid) and metal ions from aqueous solutions. This is particularly relevant in downstream processing and purification of active pharmaceutical ingredients (APIs).
- **Ionophore in Sensors:** As "Hydrogen ionophore I," it is a key component in the preparation of potentiometric sensors due to its ability to selectively transport hydrogen ions across membranes.[1][4]
- **Synthesis of Novel Compounds:** **Tridodecylamine** serves as a precursor in the synthesis of more complex molecules, such as gemini cationic surfactant-based ionic liquids.[4]
- **Charge Control Agent:** In non-polar media, it functions as an efficient charge control agent, a property utilized in the formulation of electrophoretic inks.[9]
- **Cosmetic and Industrial Formulations:** It is used as an antistatic agent in cosmetics and as a processing aid in the petroleum industry.[5]

Experimental Protocol: Liquid-Liquid Extraction of an Acidic Analyte

This section details a generalized methodology for the use of **tridodecylamine** as an extractant for an acidic compound from an aqueous solution into an organic solvent. This is a foundational technique for purification and sample preparation.

Objective: To transfer an acidic analyte from an aqueous phase to an organic phase using **tridodecylamine** as a carrier.

Materials:

- **Tridodecylamine (TDA)**
- Organic solvent (e.g., 2-octanone, 1-octanol, kerosene)
- Aqueous solution containing the acidic analyte (e.g., succinic acid)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

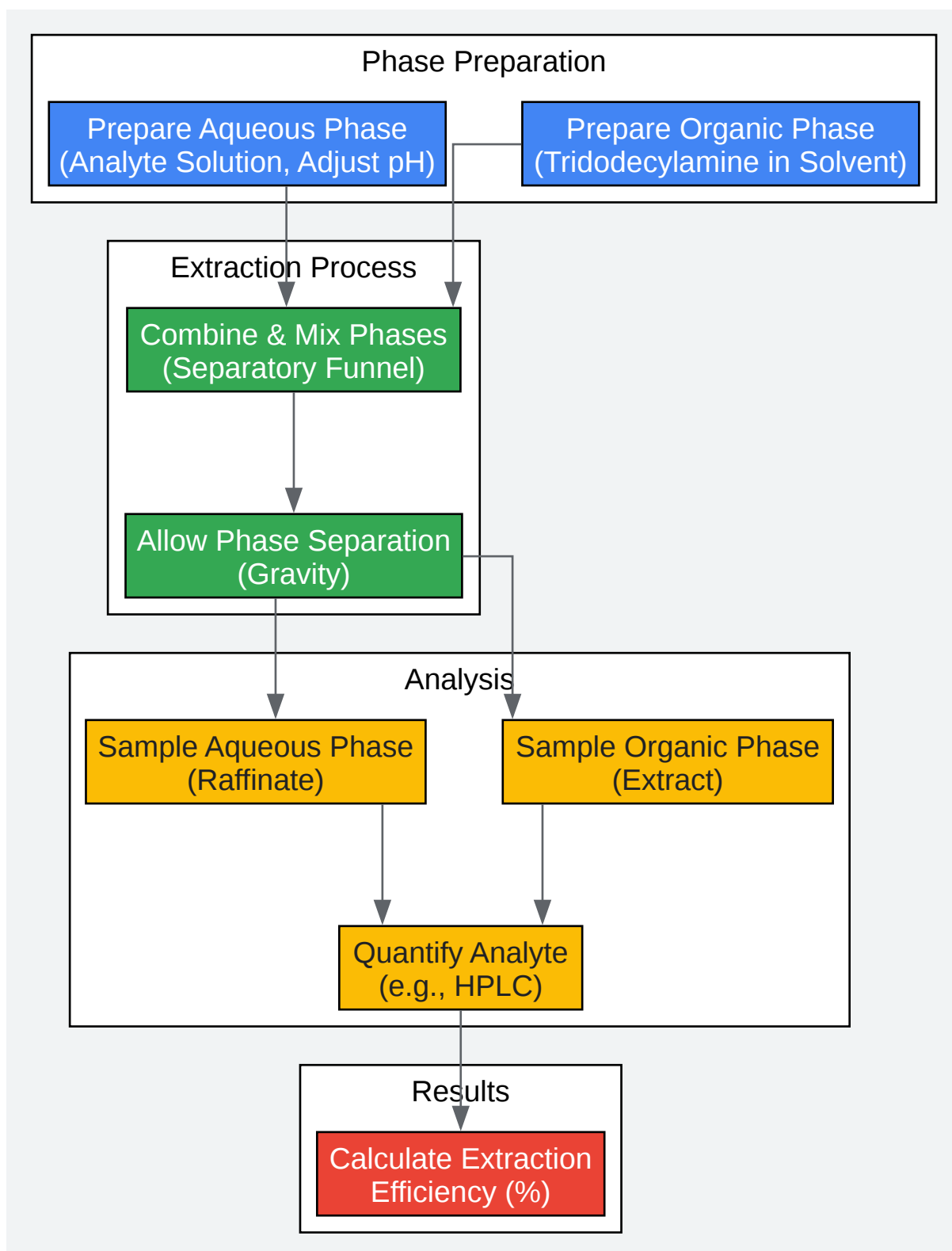
- Separatory funnel
- pH meter
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Preparation of the Organic Phase: Prepare a solution of a known concentration of **tridodecylamine** in the chosen organic solvent. The concentration will depend on the analyte and desired extraction efficiency.
- Preparation of the Aqueous Phase: Prepare an aqueous solution containing a known concentration of the acidic analyte. Adjust the pH of the solution to be below the pKa of the analyte to ensure it is in its protonated form.
- Extraction:
 - Measure equal volumes of the prepared organic and aqueous phases and add them to a separatory funnel.
 - Shake the funnel vigorously for a predetermined time (e.g., 10-30 minutes) to ensure thorough mixing and to allow the system to reach equilibrium.
 - Allow the phases to separate completely. The less dense phase will be on top.
- Phase Separation and Sampling:
 - Carefully drain the lower (denser) phase.
 - Collect a sample from both the aqueous phase (raffinate) and the organic phase (extract) for analysis.
- Quantification:
 - Analyze the concentration of the analyte remaining in the aqueous phase and the concentration of the analyte-amine complex in the organic phase using a suitable analytical technique.

- Data Analysis:
 - Calculate the distribution coefficient (D) and the extraction efficiency (%) to evaluate the performance of the extraction process.

The workflow for this experimental protocol is visualized in the diagram below.



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Caption: Workflow for a typical liquid-liquid extraction using **tridodecylamine**.

Safety and Handling

Tridodecylamine is a laboratory chemical and should be handled with appropriate safety precautions.[2] It is known to cause skin and eye irritation. Therefore, personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the substance.[2] Work should be conducted in a well-ventilated area or under a fume hood.[2] For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.[2]

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